

1-Azido-2-bromoethane solubility organic solvents

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 1-Azido-2-bromoethane

CAS No.: 19263-22-0

Cat. No.: S2994680

[Get Quote](#)

Physical Properties & Handling

The following table summarizes the key physical properties of **1-azido-2-bromoethane** that can provide indirect clues about its solubility behavior [1] [2]:

Property	Value / Description
Appearance	Light yellow to yellow liquid [1] [2]
Density	1.71 g/cm ³ (at 25 °C) [1] [2]
Boiling Point	49 °C (at 20 Torr pressure) [1] [2]
Storage	-20°C [1] [2]

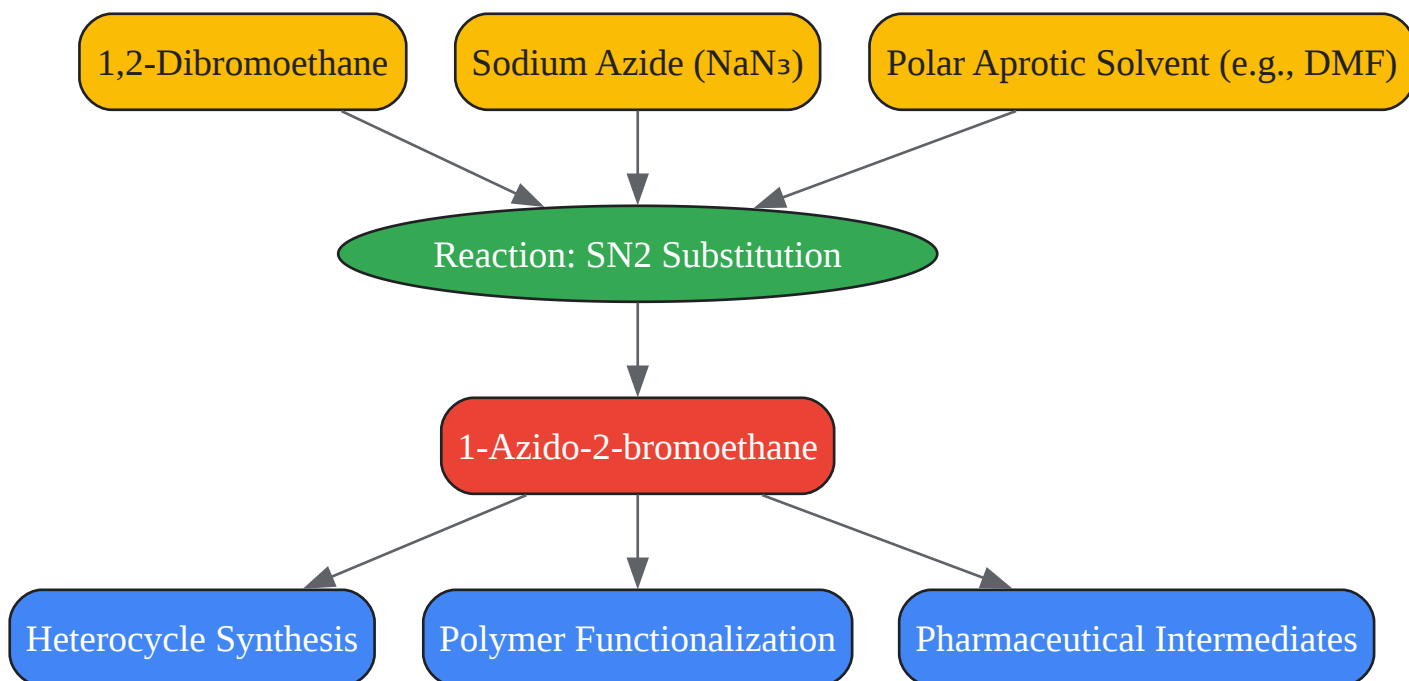
The relatively **high density** suggests that the molecule is quite polar, which generally indicates **good solubility in other polar organic solvents** (such as DMF, DMSO, acetone, and ethyl acetate) and **poor solubility in non-polar solvents** (like hexanes or pentane). The recommendation for storage at **-20°C** is a critical safety practice, as organic azides can be shock- and heat-sensitive [1] [2].

Synthesis and Reactivity

1-Azido-2-bromoethane is a bifunctional compound, meaning it contains two different reactive sites (the azide and the bromide), making it a valuable building block in organic synthesis [3].

A common and direct method for its synthesis is the **nucleophilic substitution** of 1,2-dibromoethane. This reaction typically uses sodium azide (NaN_3) in a polar aprotic solvent like dimethylformamide (DMF) [3]. The bromide is a good leaving group, and the azide anion is a strong nucleophile, making this an efficient process.

The workflow for its synthesis and primary applications can be summarized as follows:



[Click to download full resolution via product page](#)

Synthesis and primary applications of 1-Azido-2-bromoethane

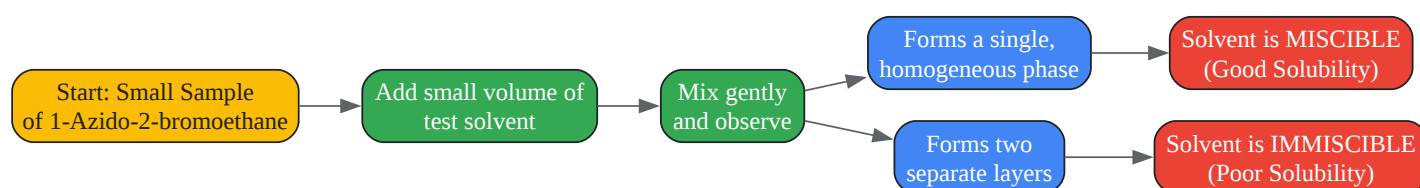
Its main applications, as identified in the research, include [3]:

- **Synthesis of Nitrogen Heterocycles:** The azide group can participate in cycloaddition reactions to form five- or six-membered nitrogen-containing rings.
- **Polymer Chemistry:** It can be used as a functional initiator in controlled radical polymerization (e.g., ATRP) to create azide-terminated polymers for further modification.

- **Pharmaceutical Intermediates:** It is listed as a known impurity (Alfentanil Impurity 3), indicating its role in the synthesis or degradation of pharmaceutical compounds [1].

A Practical Approach to Determining Solubility

Since quantitative solubility data is unavailable, you can use the following workflow to determine solubility for your experimental needs. This standard laboratory practice leverages the known physical property of density and simple miscibility tests.



[Click to download full resolution via product page](#)

Workflow for experimental determination of miscibility and solubility

Safety Reminder: Always remember that organic azides can be hazardous. Conduct all tests on a small scale, wearing appropriate personal protective equipment (PPE) and behind a safety shield, especially when working with a new compound or solvent system.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. 1-azido-2-bromoethane | 19263-22-0 [chemicalbook.com]
2. 1-azido-2-bromoethane CAS#: 19263-22-0 [chemicalbook.com]
3. Buy 1-Azido-2-bromoethane | 19263-22-0 [smolecule.com]

To cite this document: Smolecule. [1-Azido-2-bromoethane solubility organic solvents]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b2994680#1-azido-2-bromoethane-solubility-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com